

# Application Notes & Protocols: 1,3-Propanediol as a Humectant in Cosmetic Formulations

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## Compound of Interest

Compound Name: 1,3-Propanediol, 2-phenoxy-

CAS No.: 5800-08-8

Cat. No.: B3191805

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## Introduction: The Rise of a Multifunctional Humectant

In the landscape of cosmetic formulation, the demand for high-performance, consumer-friendly, and sustainably sourced ingredients is paramount. 1,3-Propanediol, a versatile glycol, has emerged as a leading ingredient, addressing these needs with its exceptional properties as a humectant, solvent, and sensory modifier.<sup>[1][2][3]</sup> Often derived from the fermentation of corn sugar, it offers a natural alternative to petroleum-based glycols like propylene glycol.<sup>[2][4][5]</sup> This document serves as a comprehensive guide for researchers, scientists, and drug development professionals on the effective utilization of 1,3-propanediol in cosmetic formulations, with a focus on its role as a premier humectant.

## Mechanism of Action: A Molecular Perspective on Hydration

1,3-Propanediol's efficacy as a humectant is rooted in its molecular structure. As a diol, it possesses two hydroxyl (-OH) groups, which readily form hydrogen bonds with water molecules. This hygroscopic nature allows it to attract and hold moisture from the surrounding environment and within the formulation itself, delivering it to the stratum corneum, the outermost layer of the skin.<sup>[1][6]</sup> This mechanism helps to maintain and improve skin hydration, resulting in a softer, more supple complexion.<sup>[1][7]</sup>

Beyond its primary humectant activity, 1,3-propanediol also acts as a penetration enhancer.[4][8][9] By interacting with the lipid matrix of the stratum corneum, it can facilitate the absorption of other active ingredients within a formulation, thereby increasing their bioavailability and overall efficacy.[2][8]

## Core Functional Attributes in Formulation

1,3-Propanediol is a multifunctional ingredient that offers a range of benefits beyond hydration:

Functional Attribute	Description	Typical Use Level (%)
Humectant	Attracts and retains moisture in the skin, providing long-lasting hydration.[1][10]	1-10
Solvent	Effectively dissolves a wide range of cosmetic ingredients, including challenging actives like salicylic acid and ferulic acid.[1][2][6][8]	1-20
Sensory Enhancer	Improves the texture and feel of formulations, reducing the stickiness often associated with high concentrations of glycerin and providing a smooth, dewy finish.[10][11]	1-5
Preservative Booster	Enhances the efficacy of preservative systems, allowing for the use of lower concentrations of traditional preservatives.[4][8][10][11][12]	2-5
Viscosity Modifier	Can influence the viscosity of a formulation, contributing to a lightweight feel.[6]	1-5
Emollient	Soothes and softens the skin, improving its overall texture.[6][9]	1-10

## Comparative Analysis: 1,3-Propanediol vs. Other Glycols

A key consideration for formulators is the selection of the appropriate glycol for a specific application. 1,3-Propanediol presents several advantages over other commonly used glycols.

Parameter	1,3-Propanediol	Propylene Glycol (1,2-Propanediol)	Butylene Glycol	Glycerin
Source	Primarily bio-based (corn fermentation).[2][5][13]	Primarily petrochemical-derived.[6][9]	Petrochemical-derived.	Natural or synthetic.
Skin Feel	Non-sticky, smooth, lightweight.[11]	Can be sticky at higher concentrations.	Less sticky than propylene glycol.	Can be tacky at higher concentrations.[11]
Irritation Potential	Low; generally well-tolerated by sensitive skin.[1][14][15]	Higher potential for irritation and sensitization in some individuals.[6][14]	Generally low irritation potential.	Very low irritation potential.
Humectancy	High, with long-lasting hydration.[16]	Good.	Good.	Very high.
Solvency	Excellent for a wide range of actives.[2][6]	Good.	Good.	Good.

## Application Protocols

The following protocols provide a framework for incorporating 1,3-propanediol into various cosmetic formulations.

### Protocol 1: High-Hydration Facial Serum

Objective: To create a lightweight, hydrating serum with enhanced penetration of a water-soluble active ingredient.

Materials:

- Deionized Water
- 1,3-Propanediol
- Hyaluronic Acid (Low Molecular Weight)
- Niacinamide (Vitamin B3)
- Liquid Germall Plus (Preservative)
- Citric Acid or Sodium Hydroxide (for pH adjustment)

#### Procedure:

- **Water Phase Preparation:** In a sanitized beaker, combine the deionized water and 1,3-propanediol. Begin stirring with a magnetic stirrer.
- **Active Ingredient Incorporation:** Slowly add the niacinamide to the water phase and stir until fully dissolved.
- **Gelling Agent Addition:** Gradually sprinkle in the hyaluronic acid while stirring continuously to prevent clumping. Continue to mix until a homogenous gel is formed.
- **pH Adjustment:** Measure the pH of the formulation and adjust to a range of 5.5-6.5 using citric acid or sodium hydroxide as needed.
- **Preservation:** Add the Liquid Germall Plus and mix thoroughly.
- **Final Quality Control:** Visually inspect the serum for clarity and homogeneity.

#### Causality of Choices:

- **1,3-Propanediol:** Chosen for its dual role as a humectant to boost hydration and a solvent to ensure the complete dissolution of niacinamide. Its lightweight feel is ideal for a serum formulation.
- **Low Molecular Weight Hyaluronic Acid:** Selected for its ability to penetrate the skin and provide deeper hydration, synergizing with the humectant properties of 1,3-propanediol.

- Niacinamide: A well-tolerated active with multiple skin benefits, its solubility is enhanced by the presence of 1,3-propanediol.

## Protocol 2: Oil-in-Water (O/W) Moisturizing Cream

Objective: To formulate a stable, moisturizing cream with a smooth, non-greasy after-feel.

Materials:

- Water Phase:
  - Deionized Water
  - 1,3-Propanediol
  - Glycerin
  - Xanthan Gum
- Oil Phase:
  - Caprylic/Capric Triglyceride
  - Cetearyl Alcohol
  - Glyceryl Stearate
  - Stearic Acid
- Cool-Down Phase:
  - Phenoxyethanol (and) Ethylhexylglycerin (Preservative)
  - Tocopherol (Vitamin E)
  - Fragrance (optional)

Procedure:

- **Water Phase Preparation:** In a primary beaker, combine deionized water, 1,3-propanediol, and glycerin. Heat to 75°C. Sprinkle in xanthan gum and mix with a homogenizer until fully dispersed.
- **Oil Phase Preparation:** In a separate beaker, combine all oil phase ingredients and heat to 75°C until all components are melted and uniform.
- **Emulsification:** Slowly add the oil phase to the water phase while homogenizing. Continue mixing for 5-10 minutes to form a stable emulsion.
- **Cooling:** Begin cooling the emulsion while stirring gently with a paddle mixer.
- **Cool-Down Phase Addition:** Once the temperature is below 40°C, add the preservative, tocopherol, and fragrance (if using). Mix until uniform.
- **Final Quality Control:** Check the pH (target 5.0-6.0) and viscosity of the final cream.

#### Causality of Choices:

- **1,3-Propanediol in Combination with Glycerin:** This pairing creates a powerful humectant system. 1,3-propanediol helps to reduce the potential tackiness of glycerin while providing its own hydrating benefits.<sup>[10]</sup>
- **Xanthan Gum:** A stabilizer for the emulsion, ensuring long-term stability.
- **Cetearyl Alcohol and Glyceryl Stearate:** Co-emulsifiers that contribute to the cream's texture and stability.

## Performance Evaluation Protocols

To validate the efficacy of formulations containing 1,3-propanediol, the following standardized testing protocols are recommended.

### Protocol 3: In-Vivo Skin Hydration Assessment

**Objective:** To quantify the short- and long-term moisturizing effects of a formulation containing 1,3-propanediol.

Instrumentation: Corneometer®

Procedure:

- **Subject Recruitment:** Select a panel of healthy volunteers with normal to dry skin.
- **Acclimatization:** Have subjects acclimatize to a room with controlled temperature and humidity for at least 30 minutes.
- **Baseline Measurement:** Take baseline skin hydration readings on designated areas of the forearm.
- **Product Application:** Apply a standardized amount of the test formulation to the designated area. A control area with no product should also be marked.
- **Post-Application Measurements:** Take hydration readings at predetermined time points (e.g., 15 minutes, 2 hours, 4 hours, 8 hours, and 24 hours) after product application.
- **Data Analysis:** Compare the change in hydration levels from baseline for the test product versus the control area.

## Protocol 4: Transepidermal Water Loss (TEWL) Measurement

Objective: To assess the formulation's ability to improve the skin's barrier function.

Instrumentation: Tewameter®

Procedure:

- **Subject Recruitment and Acclimatization:** Follow the same procedure as in Protocol 3.
- **Baseline Measurement:** Take baseline TEWL readings on designated forearm areas.
- **Product Application:** Apply a standardized amount of the test formulation.
- **Post-Application Measurements:** Measure TEWL at specified time intervals.

- Data Analysis: A decrease in TEWL indicates an improvement in the skin's barrier function.

## Safety and Regulatory Considerations

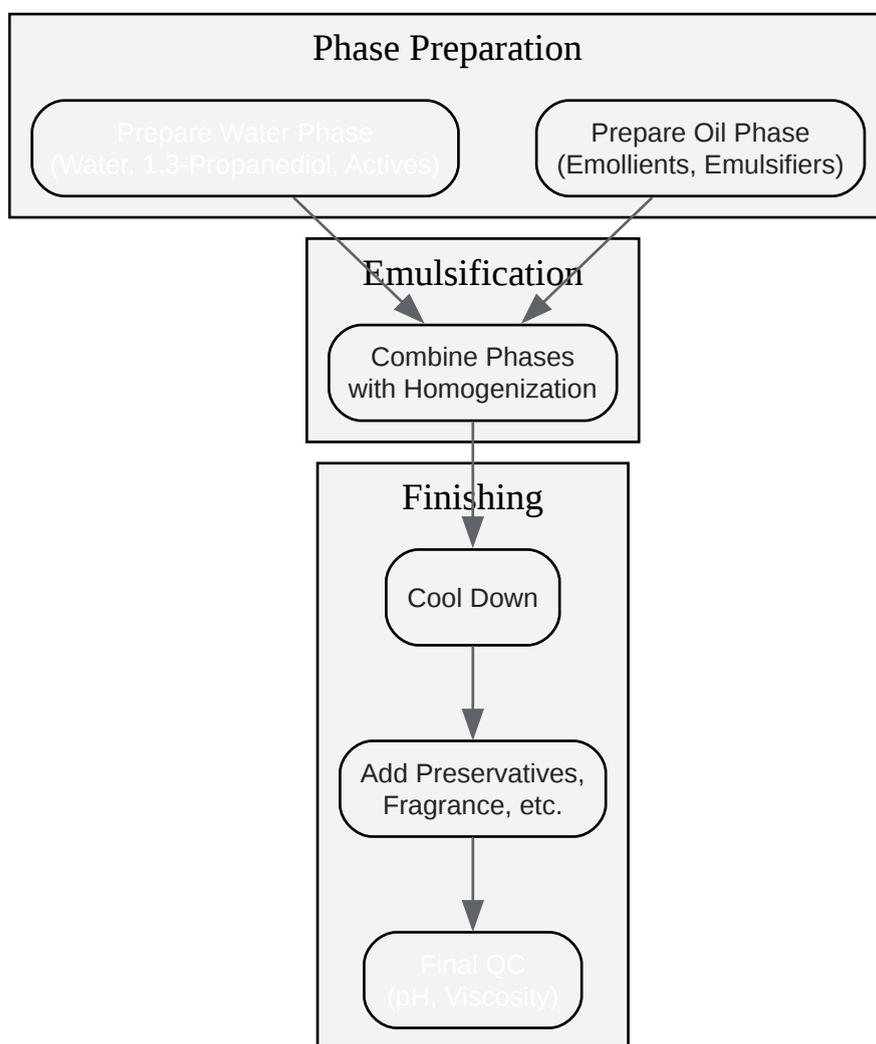
1,3-Propanediol is generally recognized as a safe and well-tolerated ingredient in cosmetic formulations.[8][14] The Cosmetic Ingredient Review (CIR) has concluded that it is safe for use in cosmetics.[15] While skin irritation is rare, it is always recommended to conduct patch testing for new formulations, especially those intended for sensitive skin.[14][17] It is important to source high-quality, cosmetic-grade 1,3-propanediol from reputable suppliers to ensure purity and avoid potential contaminants.

## Conclusion

1,3-Propanediol is a highly effective and versatile humectant that offers significant advantages in cosmetic formulating. Its ability to provide excellent hydration, enhance the sensory profile of products, and improve the efficacy of other ingredients makes it a valuable tool for creating advanced skincare and personal care products.[1][10] By understanding its mechanism of action and following robust formulation and testing protocols, researchers and formulators can harness the full potential of this innovative ingredient.

## Visualizations

Caption: Mechanism of 1,3-Propanediol as a humectant.



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Caption: General workflow for creating an O/W emulsion with 1,3-propanediol.

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